

Application Notes: 4-Chloro-2-cyclohexylphenol in Disinfectant Formulations

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Compound of Interest

Compound Name: 4-Chloro-2-cyclohexylphenol

Cat. No.: B079803

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and formulation chemists on the application of **4-Chloro-2-cyclohexylphenol** as an active biocidal agent in disinfectant formulations. We delve into the physicochemical properties, putative mechanism of action, and known antimicrobial efficacy of this halogenated phenolic compound. This guide furnishes detailed protocols for the preparation of a model disinfectant formulation, standardized antimicrobial efficacy testing via suspension methods, and conducting accelerated stability studies. The causality behind experimental choices is elucidated to empower formulation scientists with the foundational knowledge required for developing robust and effective disinfectant products.

Introduction: The Potential of Halogenated Phenols

Phenolic compounds have been a cornerstone of disinfection since Joseph Lister's pioneering work in antiseptic surgery.^[1] Their efficacy is derived from their ability to induce gross and irreversible damage to microbial cells. The introduction of halogen substituents and alkyl groups onto the phenol ring can significantly modulate the antimicrobial potency, spectrum, and physicochemical properties of the parent molecule.^[2] **4-Chloro-2-cyclohexylphenol**, a chlorinated derivative, combines the inherent biocidal activity of the phenol group with the lipophilicity imparted by a cyclohexyl ring, suggesting a strong potential for disrupting the lipid-rich membrane structures of microorganisms. Published data, though limited, confirms its potent inhibitory activity against anaerobic sulfate-reducing bacteria, a critical application in

industrial settings.[3] This guide serves to consolidate the available knowledge and provide a practical framework for its evaluation in broader disinfectant applications.

Physicochemical & Toxicological Profile

A thorough understanding of the active substance is the foundation of effective formulation. Key properties of **4-Chloro-2-cyclohexylphenol** are summarized below.

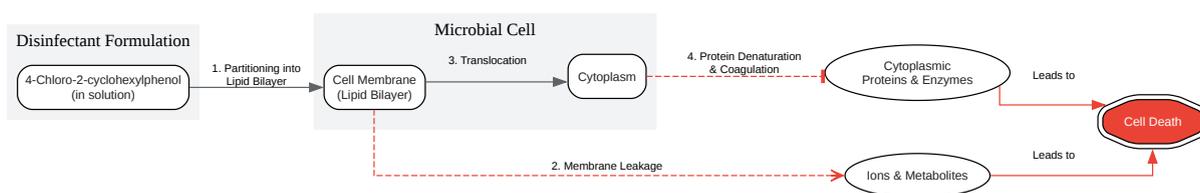
Property	Value	Source
IUPAC Name	4-chloro-2-cyclohexylphenol	PubChem[4]
CAS Number	13081-17-9	PubChem[4]
EC Number	235-988-4	PubChem[4]
Molecular Formula	C ₁₂ H ₁₅ ClO	PubChem[4]
Molecular Weight	210.70 g/mol	PubChem[4]
Physical Form	Brown crystalline powder	PubChem[4]
GHS Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation), H413 (May cause long lasting harmful effects to aquatic life)	PubChem[4]

Putative Mechanism of Antimicrobial Action

The primary mechanism of action for phenolic compounds, including **4-Chloro-2-cyclohexylphenol**, is the disruption of microbial cell integrity. This multi-target action makes the development of resistance more challenging compared to single-target agents. The process can be visualized as a sequence of events:

- **Adsorption & Partitioning:** The lipophilic cyclohexyl group facilitates the partitioning of the molecule from the aqueous phase into the lipid bilayer of the microbial cell membrane.

- Membrane Disruption: At lower concentrations, phenols increase membrane permeability, leading to the leakage of essential intracellular components like ions (K+) and metabolites.
- Protein Denaturation: At higher, biocidal concentrations, the phenolic hydroxyl group disrupts hydrogen bonds and the tertiary structure of cellular proteins, including critical membrane-bound enzymes (e.g., ATPases) and cytoplasmic enzymes, leading to their inactivation and cell death.[5]



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Caption: Putative mechanism of **4-Chloro-2-cyclohexylphenol** against microbial cells.

Antimicrobial Spectrum & Efficacy

Specific efficacy data for **4-Chloro-2-cyclohexylphenol** against a broad range of microorganisms is not widely available in peer-reviewed literature. However, its activity has been documented against specific industrial spoilage organisms.

Target Microorganism	Test	Efficacy	Source
Sulfate-Reducing Bacteria	Inhibition of H ₂ S production	50 - 500 ppm (complete inhibition for 28 days)	DTIC[3]

Illustrative Example of Expected Efficacy: Based on data from structurally similar halogenated phenols, such as 4-chloro-2,6-bis(2-hydroxy- α -tolyl)phenol[2], a plausible efficacy profile can be projected. The following Minimum Inhibitory Concentration (MIC) values are for illustrative purposes only and must be confirmed experimentally.

Target Organism	Type	Expected MIC Range ($\mu\text{g/mL}$ or ppm)
Staphylococcus aureus	Gram-positive Bacteria	1 - 10
Pseudomonas aeruginosa	Gram-negative Bacteria	>100
Escherichia coli	Gram-negative Bacteria	>100
Candida albicans	Yeast	25 - 100
Aspergillus brasiliensis	Mold	50 - 200

This expected profile, common for many phenolic compounds, suggests strong activity against Gram-positive bacteria and fungi, with potentially lower intrinsic activity against Gram-negative bacteria, which possess a protective outer membrane. Formulation strategies, such as the inclusion of chelating agents, can enhance activity against these more resistant organisms.

Principles of Formulation Development

Due to its hydrophobic nature, **4-Chloro-2-cyclohexylphenol** requires a carefully designed formulation to ensure its solubility, stability, and bioavailability in an aqueous-based disinfectant.

- Solvents/Hydrotropes: Water-miscible organic solvents like isopropyl alcohol, ethanol, or propylene glycol are essential to solubilize the active ingredient in the concentrate and prevent precipitation upon dilution.
- Surfactants: A surfactant system (anionic, non-ionic, or a blend) is critical. It serves multiple functions:
 - Wetting: Reduces surface tension, allowing the disinfectant to spread evenly across surfaces.

- Emulsification/Micellization: Keeps the phenolic active dispersed and stable in the final use-dilution.
- Cleaning: Provides detergency to remove soil, which can otherwise shield microorganisms.
- Potentiation: Some surfactants can disrupt the microbial outer membrane, enhancing the uptake of the active.
- pH Modifiers: The pH of the formulation can influence both the stability of the active and its antimicrobial activity. For phenols, an acidic pH is often preferred as it maintains the molecule in its more active, non-ionized form.
- Co-Actives/Synergists: To broaden the antimicrobial spectrum or achieve faster kill times, **4-Chloro-2-cyclohexylphenol** can be combined with other biocides like quaternary ammonium compounds (QACs), or potentiated with chelating agents like EDTA, which destabilizes the outer membrane of Gram-negative bacteria.

Experimental Protocols

Protocol 1: Preparation of a Model Disinfectant Concentrate

This protocol describes the preparation of a 100 mL laboratory-scale batch of a model disinfectant concentrate.

Materials:

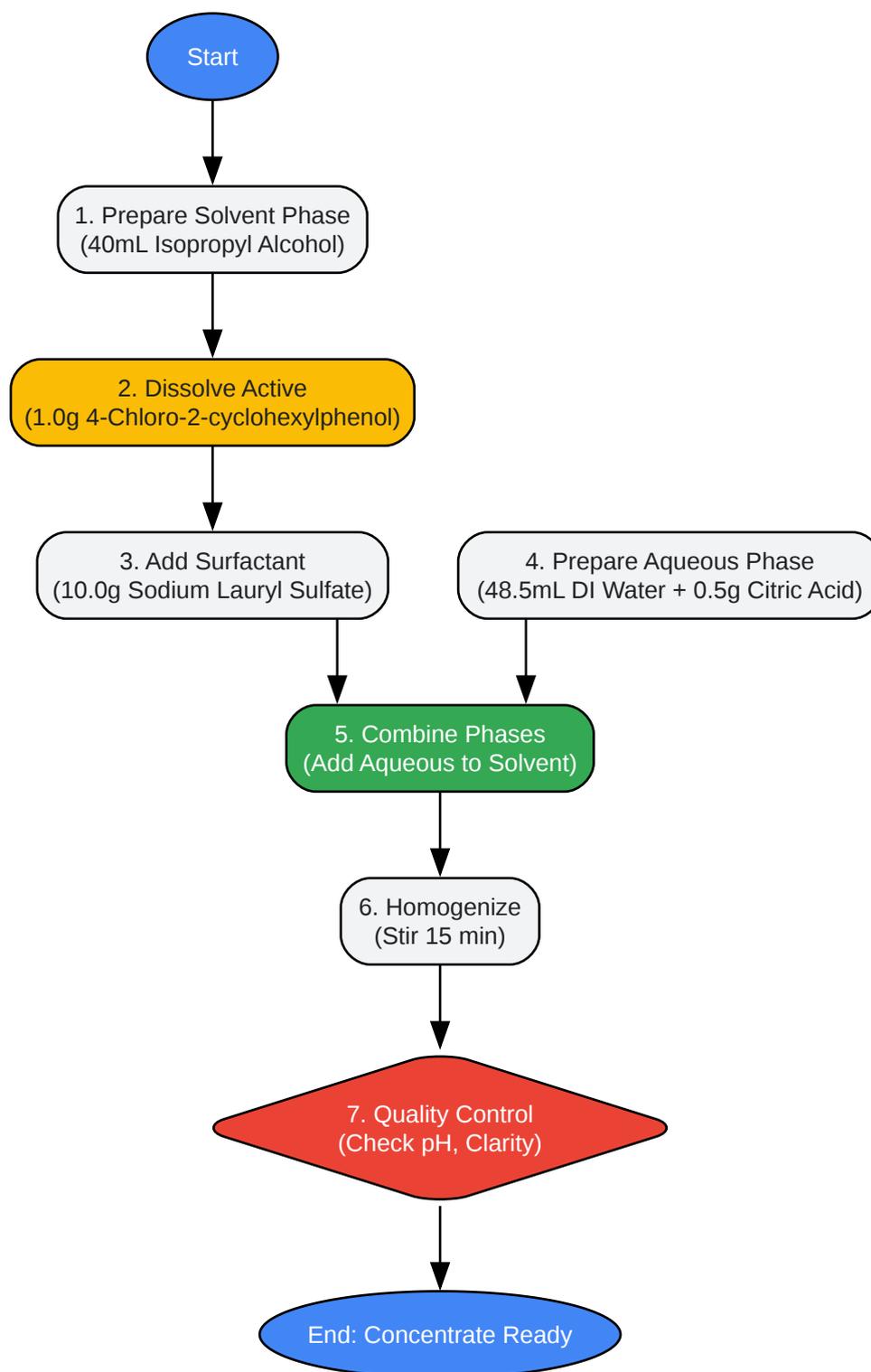
- **4-Chloro-2-cyclohexylphenol** (Active Ingredient)
- Isopropyl Alcohol (Solvent)
- Sodium Lauryl Sulfate (Anionic Surfactant)
- Citric Acid (pH Modifier)
- Deionized Water

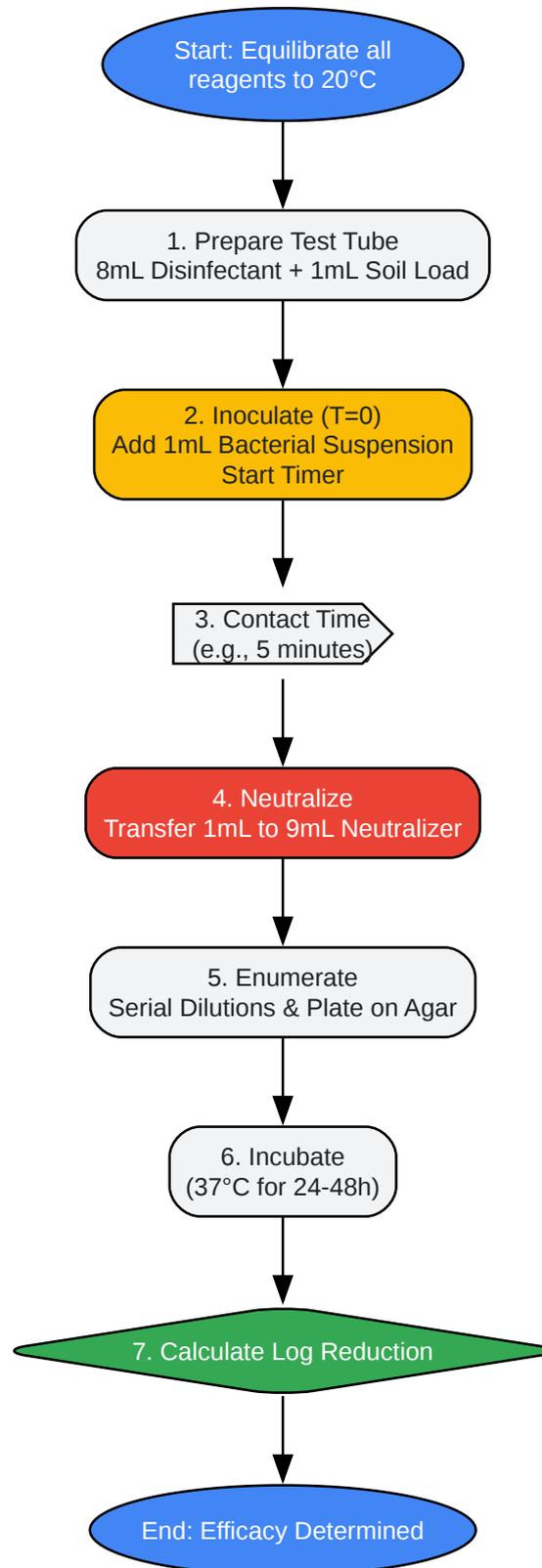
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

Procedure:

- Solvent Pre-mix: In a 150 mL beaker, add 40 mL of Isopropyl Alcohol.
- Active Solubilization: While stirring, slowly add 1.0 g of **4-Chloro-2-cyclohexylphenol** to the isopropyl alcohol. Continue stirring until fully dissolved. The solution should be clear.
- Surfactant Addition: Add 10.0 g of Sodium Lauryl Sulfate to the solution. Stir until homogeneous.
- Aqueous Phase: In a separate beaker, dissolve 0.5 g of Citric Acid in 48.5 mL of deionized water.
- Final Combination: Slowly add the aqueous phase to the alcoholic solution while stirring continuously. A brief period of cloudiness may occur before the solution clears.
- Homogenization & QC: Stir for an additional 15 minutes. Measure the final pH (target: 3.0-4.0) and observe for clarity.

This concentrate, when diluted 1:100 in water, yields a use-solution containing 100 ppm of the active ingredient.





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Caption: Workflow for a quantitative suspension efficacy test.

Protocol 3: Accelerated Stability Assessment

This protocol outlines an accelerated stability study to predict the shelf-life of the disinfectant concentrate, based on TGA and ICH guidelines.

Materials:

- Multiple, sealed final-package containers of the disinfectant concentrate from a single batch.
- Stability chamber capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $75\% \pm 5\%$ Relative Humidity (RH).
- Analytical instrumentation (e.g., HPLC for active concentration, pH meter).
- Materials for antimicrobial efficacy testing (as per Protocol 2).

Procedure:

- Initial Analysis (T=0): Before placing samples in the stability chamber, perform a full analysis on a control sample. This includes:
 - Physical Properties: Appearance (color, clarity), pH.
 - Chemical Properties: Assay of **4-Chloro-2-cyclohexylphenol** via a validated HPLC method.
 - Antimicrobial Efficacy: Test a use-dilution for bactericidal activity (Protocol 2).
- Storage: Place the remaining samples in the stability chamber at 40°C / 75% RH.
- Time-Point Testing: Pull samples from the chamber at specified intervals (e.g., 1, 3, and 6 months).
- Analysis: At each time point, repeat the full analysis performed at T=0.
- Evaluation: Compare the results at each time point to the initial T=0 data.
 - Acceptance Criteria: Typically, the active ingredient concentration should not fall below 90% of the initial claim. Physical properties should remain within specification. A significant loss of antimicrobial efficacy would indicate instability.

- Shelf-Life Prediction: Data from a 6-month accelerated study can often be used to support a preliminary shelf-life of up to 24 months, pending confirmation with real-time stability data.

Safety and Regulatory Considerations

Safety: **4-Chloro-2-cyclohexylphenol** is classified as toxic if swallowed and causes severe skin and eye irritation. [4]All handling should be performed in a well-ventilated area using appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.

Regulatory Status: As of the date of this document, **4-Chloro-2-cyclohexylphenol** (CAS 13081-17-9, EC 235-988-4) is listed on chemical inventories. [4]However, its specific registration as an approved active substance for biocidal products under major regulatory frameworks like the EU Biocidal Products Regulation (BPR) or the U.S. Environmental Protection Agency (EPA) was not confirmed. It is the sole responsibility of the product developer to verify the current regulatory status and ensure compliance for the intended market and application before any commercialization.

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